

Application Notes and Protocols for 1,3-Dimyristoyl-glycerol-d5 Stock Solutions

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Compound of Interest

Compound Name: 1,3-Dimyristoyl-glycerol-d5

Cat. No.: B15558116

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **1,3-Dimyristoyl-glycerol-d5** stock solutions. This deuterated lipid is a critical tool for accurate quantification in mass spectrometry-based analyses, serving as an internal standard.

Introduction

1,3-Dimyristoyl-glycerol-d5 is a deuterated analog of 1,3-dimyristin, a diacylglycerol. Its primary application in research and drug development is as an internal standard for the quantitative analysis of lipids, particularly diacylglycerols, by mass spectrometry (MS). The five deuterium atoms provide a distinct mass shift, allowing for its differentiation from the endogenous, non-labeled analytes. This ensures accurate quantification by correcting for variability in sample preparation and instrument response.

Physicochemical Properties and Solubility

Proper preparation of a stock solution is the first critical step in any quantitative assay. The solubility of **1,3-Dimyristoyl-glycerol-d5** in common organic solvents is summarized below. It is important to note that the solubility of the deuterated form is expected to be very similar to its non-deuterated analog, 1,3-Dimyristoyl-glycerol.

Table 1: Solubility of **1,3-Dimyristoyl-glycerol-d5** and its Non-Deuterated Analog

Compound	Solvent	Solubility	Concentration (mM)	Notes
1,3-Dimyristoyl-glycerol-d5	DMSO	10 mM	10	
1,3-Dimyristoyl-glycerol	DMF	20 mg/mL	~39	
DMSO	5 mg/mL	~9.75		Warming to 60°C and ultrasonication may be required. Use freshly opened DMSO as it is hygroscopic. [1]
Ethanol	30 mg/mL	~58.5		
PBS (pH 7.2)	0.25 mg/mL	~0.49		Sparingly soluble in aqueous solutions.

Note: The molecular weight of 1,3-Dimyristoyl-glycerol is approximately 512.8 g/mol , and **1,3-Dimyristoyl-glycerol-d5** is approximately 517.85 g/mol .

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **1,3-Dimyristoyl-glycerol-d5** in dimethyl sulfoxide (DMSO).

Materials:

- **1,3-Dimyristoyl-glycerol-d5** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Volumetric flask (e.g., 1 mL or 5 mL)
- Pipettes
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonicator (optional)

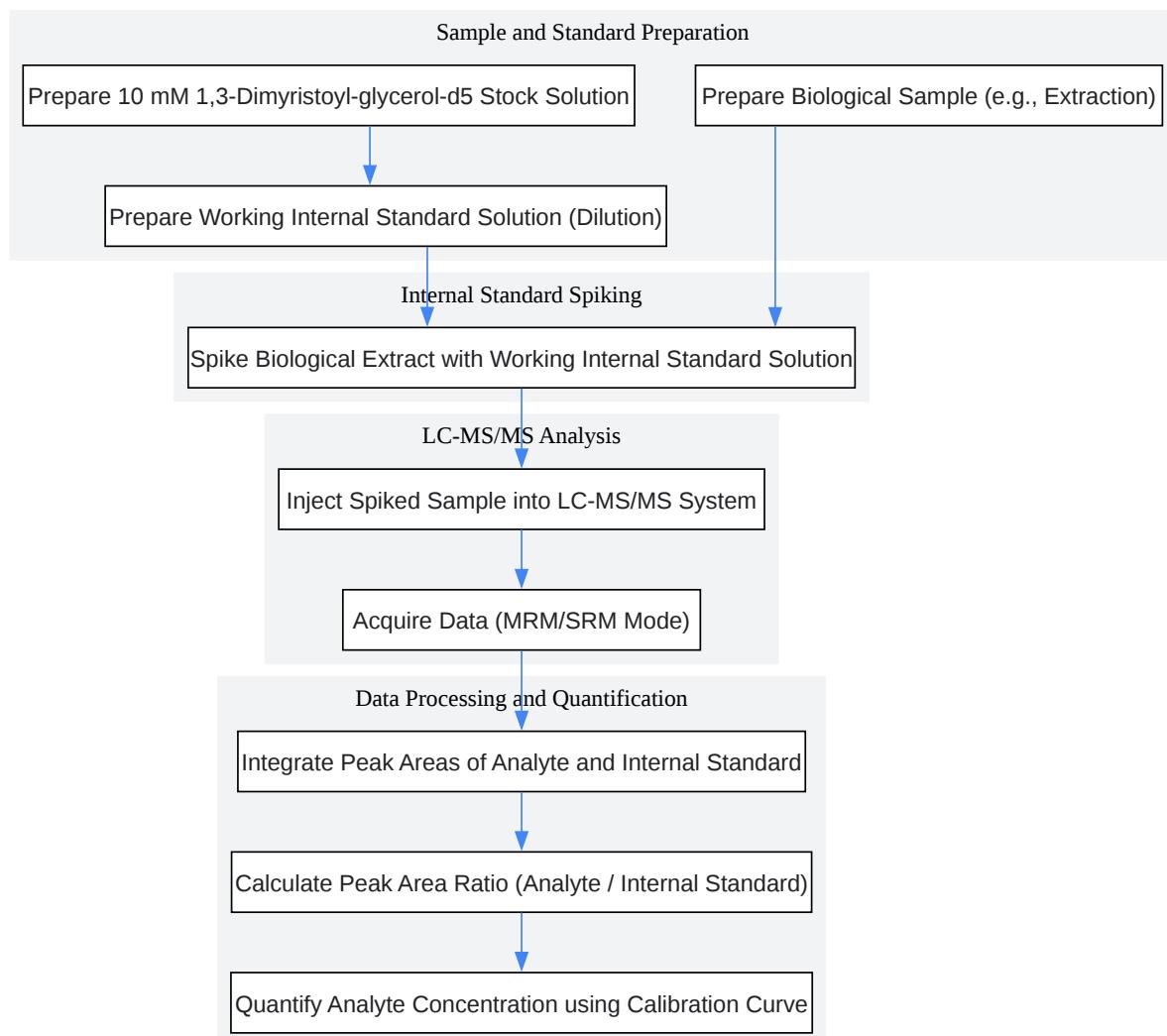
Procedure:

- Weighing: Accurately weigh the desired amount of **1,3-Dimyristoyl-glycerol-d5**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.18 mg of the compound (Molecular Weight: 517.85 g/mol).
- Dissolution:
 - Transfer the weighed compound to a clean, dry volumetric flask.
 - Add a portion of the DMSO (e.g., about half the final volume) to the flask.
 - Vortex the mixture to facilitate dissolution.
 - If the compound does not dissolve readily, gentle warming (up to 60°C) and/or sonication can be applied.^[1] Caution: Use a fume hood when heating solvents.
- Final Volume Adjustment: Once the solid is completely dissolved, add DMSO to the volumetric flask to reach the final desired volume.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.^[1] When stored at -20°C, the solution is stable for at least one month, and at -80°C, it is stable for up to six months.^[1]

Use as an Internal Standard in a Quantitative LC-MS/MS Assay

This protocol outlines the general workflow for using the **1,3-Dimyristoyl-glycerol-d5** stock solution as an internal standard for the quantification of diacylglycerols in a biological matrix (e.g., plasma, cell lysate).

Workflow Diagram:



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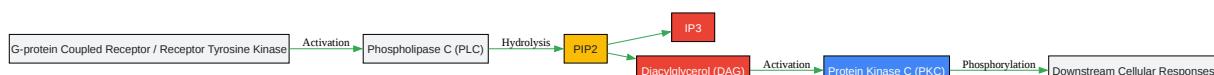
Caption: Workflow for quantitative analysis using an internal standard.

Procedure:

- Preparation of Working Internal Standard Solution: Dilute the 10 mM stock solution of **1,3-Dimyristoyl-glycerol-d5** with an appropriate solvent (e.g., methanol, isopropanol) to a working concentration. The optimal concentration will depend on the expected concentration of the analyte in the samples and the sensitivity of the mass spectrometer.
- Sample Preparation: Extract the lipids from the biological matrix using a suitable method (e.g., Folch or Bligh-Dyer extraction).
- Internal Standard Spiking: Add a precise volume of the working internal standard solution to the extracted lipid sample. It is crucial to add the internal standard early in the sample preparation process to account for any sample loss during subsequent steps.
- LC-MS/MS Analysis:
 - Inject the spiked sample into the LC-MS/MS system.
 - Develop a chromatographic method to separate the analyte of interest from other matrix components.
 - Set up the mass spectrometer to monitor the specific precursor-to-product ion transitions for both the analyte and the **1,3-Dimyristoyl-glycerol-d5** internal standard in Multiple Reaction Monitoring (MRM) or Selected Reaction Monitoring (SRM) mode.
- Data Analysis:
 - Integrate the peak areas of the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Prepare a calibration curve using known concentrations of the non-labeled analyte standard spiked with the same amount of internal standard.
 - Determine the concentration of the analyte in the sample by comparing its peak area ratio to the calibration curve.

Signaling Pathway Context

While **1,3-Dimyristoyl-glycerol-d5** itself is an analytical tool, the diacylglycerols it helps to quantify are important signaling molecules. Diacylglycerols (DAGs) are key second messengers in various cellular signaling pathways, most notably in the activation of Protein Kinase C (PKC).



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Caption: Simplified diacylglycerol signaling pathway.

The accurate quantification of specific diacylglycerol species, facilitated by the use of internal standards like **1,3-Dimyristoyl-glycerol-d5**, is crucial for understanding the dynamics of these signaling pathways in both normal physiological and disease states.

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References

- 1. medchemexpress.com [medchemexpress.com]
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